

LDN-192960 CAS number and supplier information

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Compound of Interest

Compound Name: LDN-192960

Cat. No.: B2528581

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LDN-192960: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of the dual Haspin and DYRK2 kinase inhibitor, **LDN-192960**, including its chemical properties, supplier information, biological activity, and experimental applications.

Chemical Identity and Supplier Information

LDN-192960 is a potent small molecule inhibitor targeting Haspin (Histone H3 associated protein serine/threonine kinase) and DYRK2 (Dual-specificity tyrosine-regulated kinase 2). It is commercially available in both its free base and hydrochloride salt forms. It is crucial for researchers to note the specific form they are acquiring, as the CAS Number differs between them.

Form	CAS Number
LDN-192960 (Free Base)	184582-62-5
LDN-192960 (hydrochloride)	2309172-48-1[1]

Several reputable suppliers offer **LDN-192960** for research purposes. These include:

- Cayman Chemical
- MedChemExpress

- Selleck Chemicals
- GlpBio
- Cambridge Bioscience (distributor for TargetMol Chemicals Inc.)
- AOBIOS
- Aladdin Scientific

Researchers should request certificates of analysis from their chosen supplier to ensure the purity and identity of the compound.

Quantitative Data Summary

LDN-192960 exhibits potent inhibitory activity against its primary targets, Haspin and DYRK2. Its selectivity has been profiled against a panel of other kinases.

Target	Measurement	Value	Cell Line/System	Reference
Haspin	IC50	10 nM	Cell-free assay	[1]
DYRK2	IC50	48 nM	Cell-free assay	[1]
Haspin	EC50	1.17 µM	HeLa cells overexpressing Haspin	[2]
Haspin	EC50	0.02 µM	Mitotically synchronized HeLa cells	[1]
DYRK2	IC50	53 nM	In vitro kinase assay	[3]
CLK1	IC50	0.21 µM	Cell-free assay	[1]
DYRK1A	IC50	0.10 µM	Cell-free assay	[1]
DYRK3	IC50	19 nM	Cell-free assay	[1]
PIM1	IC50	0.72 µM	Cell-free assay	[1]

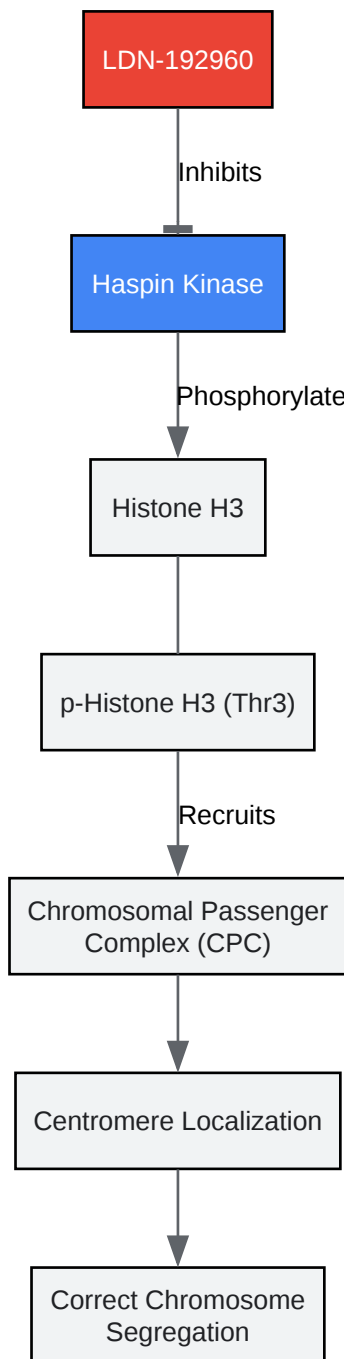
Signaling Pathways

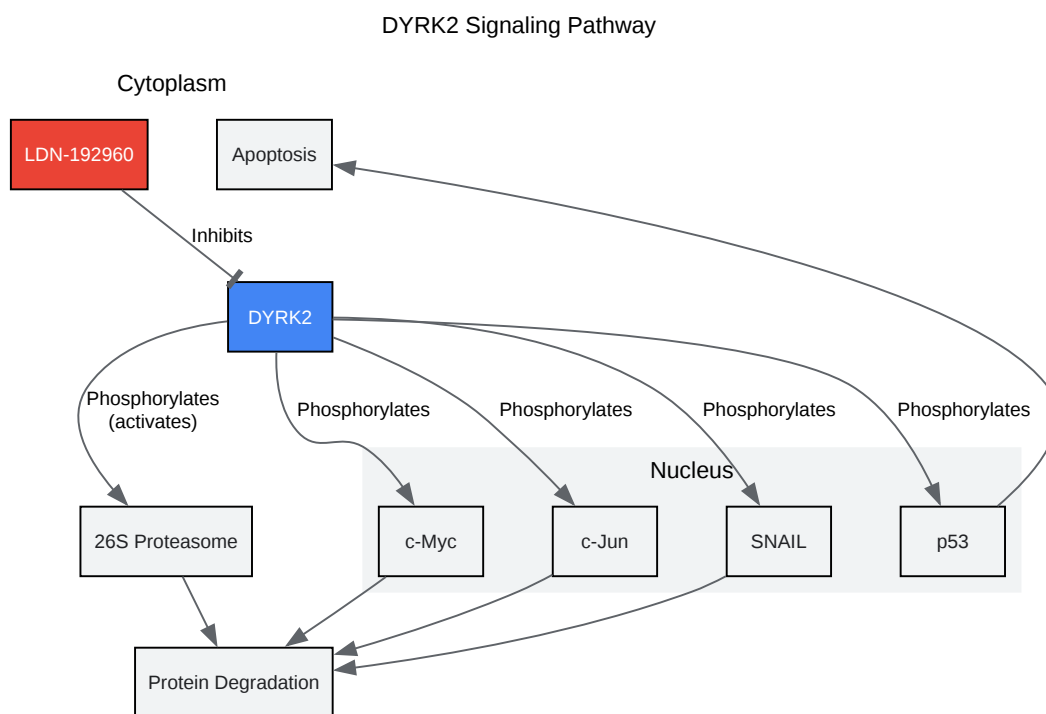
LDN-192960's biological effects are primarily mediated through the inhibition of Haspin and DYRK2 kinases, which play crucial roles in cell cycle regulation and protein homeostasis.

Haspin Kinase Signaling Pathway

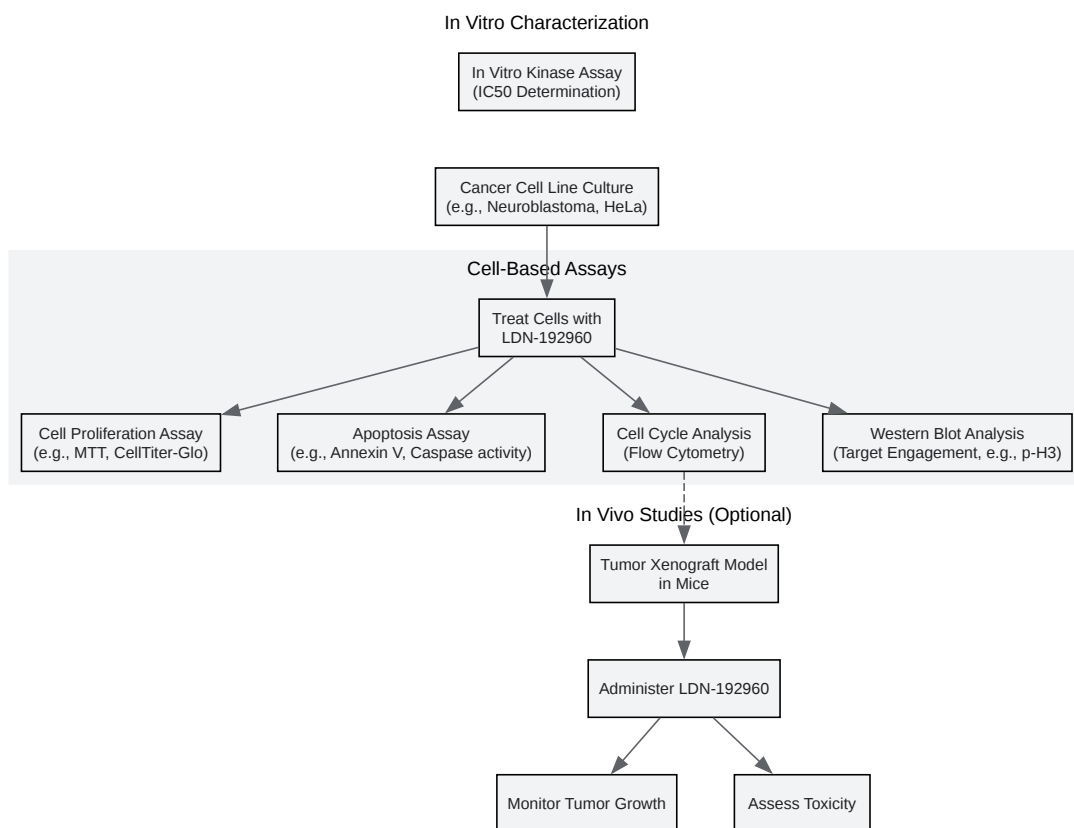
Haspin kinase is a key regulator of mitosis. Its primary substrate is Histone H3, which it phosphorylates at Threonine 3 (H3T3ph). This phosphorylation event is critical for the proper localization of the Chromosomal Passenger Complex (CPC) to the centromeres, ensuring accurate chromosome segregation during cell division. Inhibition of Haspin by **LDN-192960** disrupts this process, leading to mitotic defects.

Haspin Kinase Signaling Pathway





Experimental Workflow for LDN-192960 Evaluation

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Selective inhibition reveals the regulatory function of DYRK2 in protein synthesis and calcium entry - PMC [pmc.ncbi.nlm.nih.gov]
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